

An In-depth Technical Guide to Oxazosulfyl: A Novel "Sulfyl" Group Insecticide

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Compound of Interest

Compound Name: Oxazosulfyl

Cat. No.: B6190897

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Abstract

Oxazosulfyl, the first commercialized insecticide from the novel "sulfyl" chemical group, represents a significant advancement in crop protection.^{[1][2][3]} Developed by Sumitomo Chemical Co., Ltd., this molecule is characterized by a unique ethylsulfonyl moiety and exhibits a distinct mode of action as a vesicular acetylcholine transporter (VACHT) inhibitor.^{[1][4][5][6]} This classifies it under the Insecticide Resistance Action Committee (IRAC) novel code 37.^{[1][3]} **Oxazosulfyl** demonstrates a broad spectrum of activity against major rice insect pests, including those from the orders Coleoptera, Hemiptera, and Lepidoptera.^{[1][2][3]} Notably, it is highly effective against insect populations that have developed resistance to existing insecticide classes, positioning it as a critical tool for insecticide resistance management (IRM) strategies.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mode of action, biological efficacy, and key experimental methodologies related to **Oxazosulfyl**.

Chemical Structure and Physicochemical Properties

Oxazosulfyl is chemically identified as 2-[3-(ethylsulfonyl)-2-pyridyl]-5-(trifluoromethylsulfonyl)-1,3-benzoxazole.^[2] The core structure features a benzoxazole ring, a pyridinyl group with an ethylsulfonyl substituent, and a trifluoromethylsulfonyl group, the latter two contributing to its "sulfyl" designation.

Table 1: Physicochemical Properties of **Oxazosulfyl**

Property	Value	Reference
IUPAC Name	2-(3-ethylsulfonyl-2-pyridinyl)-5-(trifluoromethylsulfonyl)-1,3-benzoxazole	
Molecular Formula	C15H11F3N2O5S2	
Molecular Weight	420.4 g/mol	
Appearance	White crystalline solid	[7]
Melting Point	176.8 °C	[2]
Vapor Pressure	< 1.0 x 10 ⁻⁵ Pa (25 °C)	[2]
Solubility in Water	0.189 mg/L (20 °C)	[2]
Log P (octanol/water)	3.5	[2]

Mode of Action: Inhibition of Vesicular Acetylcholine Transporter (VACHT)

Oxazosulfyl's primary mode of action is the inhibition of the vesicular acetylcholine transporter (VACHT).[4][5][6] VACHT is a crucial protein located in the presynaptic terminal of cholinergic neurons. Its function is to load acetylcholine (ACh), a key neurotransmitter, into synaptic vesicles. By inhibiting VACHT, **Oxazosulfyl** disrupts this loading process, leading to a depletion of ACh in the vesicles.[5][8] Consequently, upon nerve stimulation, the amount of ACh released into the synaptic cleft is significantly reduced, impairing cholinergic synaptic transmission.[4][5] This disruption of nerve signaling results in paralysis and ultimately the death of the insect.[7]

Recent studies have provided strong evidence for this mechanism, demonstrating that **Oxazosulfyl**'s toxicity to insects is primarily mediated through VACHT inhibition, rather than its weaker effects on voltage-gated sodium channels.[4][6]

Caption: Mode of action of **Oxazosulfyl** at the cholinergic synapse.

Biological Efficacy

Oxazosulfonyl exhibits potent insecticidal activity against a wide array of rice pests. Its efficacy extends to various developmental stages of target insects.

Table 2: Insecticidal Activity of **Oxazosulfonyl** Against Various Pest Species

Pest Species	Order	Developmental Stage	Assay Method	Efficacy (LC ₅₀ /LD ₅₀)	Reference
Nilaparvata lugens (Brown Planthopper)	Hemiptera	3rd Instar Nymph	Foliar Spray	0.41 mg a.i./L	[3]
Nilaparvata lugens (Brown Planthopper)	Hemiptera	Adult	Foliar Spray	0.19 mg a.i./L	[3]
Laodelphax striatellus (Small Brown Planthopper)	Hemiptera	3rd Instar Nymph	Foliar Spray	0.61 mg a.i./L	[3]
Sogatella furcifera (White-backed Planthopper)	Hemiptera	3rd Instar Nymph	Foliar Spray	0.82 mg a.i./L	[3]
Nephotettix cincticeps (Green Rice Leafhopper)	Hemiptera	3rd Instar Nymph	Foliar Spray	0.092 mg a.i./L	[3]
Chilo suppressalis (Rice Stem Borer)	Lepidoptera	2nd Instar Larva	Foliar Spray	0.20 mg a.i./L	[3]
Cnaphalocrocis medinalis (Rice Leafroller)	Lepidoptera	2nd Instar Larva	Foliar Spray	0.27 mg a.i./L	[3]
Oulema oryzae (Rice)	Coleoptera	Adult	Topical Application	0.0040 µg a.i./insect	[3]

Leaf Beetle)

Table 3: Efficacy of **Oxazosulfyl** Against Different Developmental Stages of Nilaparvata lugens

Developmental Stage	Assay Method	LC ₅₀ (mg a.i./L)	Reference
1st Instar Nymph	Leaf Dipping	0.12	[2]
3rd Instar Nymph	Leaf Dipping	0.13	[2]
5th Instar Nymph	Leaf Dipping	0.16	[2]
Adult	Leaf Dipping	0.19	[2]

Efficacy Against Insecticide-Resistant Strains

A key attribute of **Oxazosulfyl** is its effectiveness against insect populations resistant to other classes of insecticides, such as neonicotinoids and fipronil. This lack of cross-resistance is attributed to its novel mode of action.

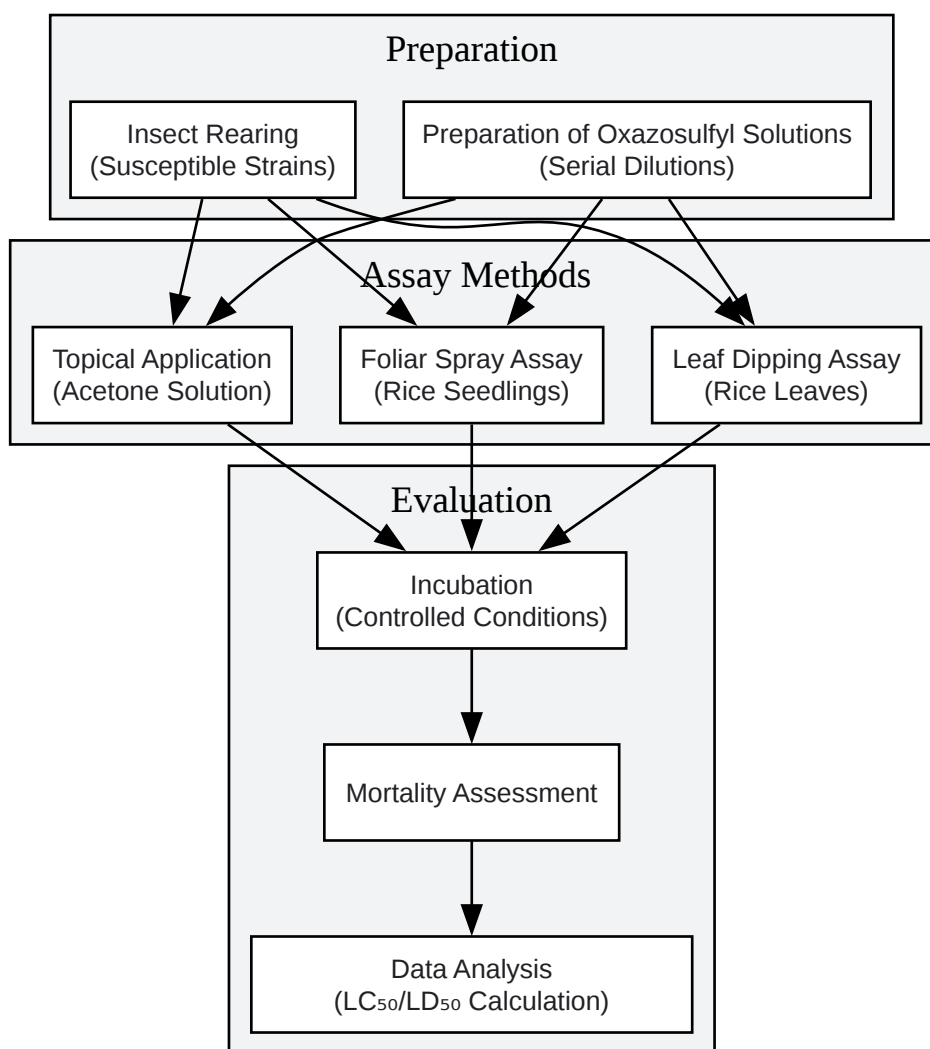
Table 4: Cross-Resistance Profile of **Oxazosulfyl** in Planthoppers

Pest Species	Insecticide	Susceptible Strain LC ₅₀ (mg a.i./L)	Field Population LC ₅₀ (mg a.i./L)	Resistance Ratio (RR)	Reference
Nilaparvata lugens	Oxazosulfyl	0.22	0.42	1.9	[2]
	Imidacloprid	0.23	130	568	
	Fipronil	0.018	0.16	9.1	
Sogatella furcifera	Oxazosulfyl	0.99	0.79	0.8	[2]
	Imidacloprid	0.13	1.4	11	
	Fipronil	0.0083	0.59	71	
Laodelphax striatellus	Oxazosulfyl	0.77	0.31	0.4	[2]
	Imidacloprid	0.26	7.9	30	
	Fipronil	0.023	0.38	17	

Experimental Protocols

Insecticidal Activity Assays

The following are generalized protocols for determining the insecticidal efficacy of **Oxazosulfyl**.



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Caption: General workflow for insecticidal activity assays.

- Foliar Spray Assay:
 - Rice seedlings at the 2-3 leaf stage are sprayed with aqueous solutions of **Oxazosulfyl** at various concentrations containing a surfactant.
 - After air-drying, the treated seedlings are placed in containers.
 - Test insects (e.g., planthopper nymphs) are released onto the seedlings.

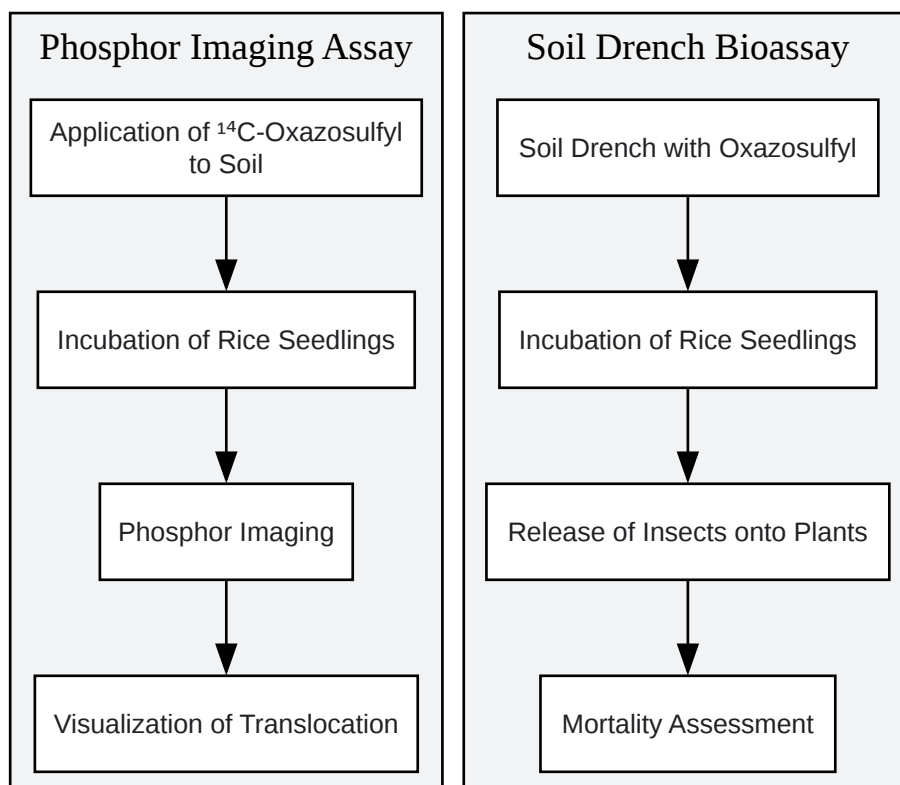
- The containers are maintained under controlled conditions (e.g., 25°C, 16L:8D photoperiod).
- Mortality is assessed at specified time intervals (e.g., 24, 48, 72 hours) after infestation.
- Leaf-Dipping Assay:
 - Rice leaves are cut into appropriate lengths and dipped into **Oxazosulfonyl** solutions for a set duration (e.g., 30 seconds).
 - The leaves are air-dried and placed in petri dishes with a moist filter paper.
 - Test insects are introduced into the petri dishes.
 - Incubation and mortality assessment are performed as described for the foliar spray assay.
- Topical Application Assay:
 - Insects are anesthetized (e.g., with CO₂).
 - A small, precise volume (e.g., 0.2 µL) of an acetone solution of **Oxazosulfonyl** is applied to the dorsal thorax of each insect using a micro-applicator.
 - Treated insects are transferred to containers with a food source.
 - Mortality is recorded after a specified period (e.g., 24 hours).

Cross-Resistance Assay

- Field populations of target pests are collected from areas with a history of insecticide use.
- Susceptible laboratory strains of the same species are used as a reference.
- The LC₅₀ values of **Oxazosulfonyl** and other insecticides (e.g., imidacloprid, fipronil) are determined for both the field and susceptible populations using one of the bioassay methods described above.

- The resistance ratio (RR) is calculated as: $RR = LC_{50} \text{ of the field population} / LC_{50} \text{ of the susceptible strain}$.

Systemic Activity Evaluation



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